

Physical properties of 6-Methoxy-2-tetralone solubility and stability

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Compound of Interest

Compound Name: 6-Methoxy-2-tetralone

Cat. No.: B1345760

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An In-depth Technical Guide on the Physical Properties of **6-Methoxy-2-tetralone**: Solubility and Stability

Introduction

6-Methoxy-2-tetralone (CAS No. 2472-22-2) is an aromatic ketone and a methoxy-substituted tetralone derivative.^[1] It serves as a versatile intermediate in organic synthesis, particularly in the pharmaceutical industry for the creation of steroidal compounds, anti-inflammatory agents, and central nervous system agents.^{[1][2][3]} Its unique structure, featuring a tetralone ring with a methoxy group, makes it a valuable building block for complex molecules.^{[1][3]} This guide provides a comprehensive overview of the core physical properties of **6-Methoxy-2-tetralone**, with a specific focus on its solubility and stability, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

6-Methoxy-2-tetralone typically appears as a pale yellow to off-white or light beige to orange crystalline solid at room temperature.^{[1][2][4][5]} It is noted to be more expensive, less stable, and more challenging to synthesize compared to its isomer, 6-methoxy-1-tetralone.^[2]

Table 1: General Physical and Chemical Properties of **6-Methoxy-2-tetralone**

| Property | Value | Source(s) |
|-------------------|--|-----------------------|
| Molecular Formula | C ₁₁ H ₁₂ O ₂ | [1][3][4][5][6][7] |
| Molecular Weight | 176.21 g/mol | [1][3][4][6][7] |
| Appearance | Pale yellow to off-white; light yellow-beige to orange crystalline solid | [1][2][4][5] |
| Melting Point | 28-35 °C; 30-37 °C; 33-35 °C | [3][4][5][6][7][8][9] |
| Boiling Point | 114-116 °C @ 0.2 mmHg; 124.0-124.5 °C @ 0.9 Torr | [4][8][9] |
| Density | ~1.043 - 1.124 g/cm ³ (estimate) | [4][7][8] |
| Refractive Index | n _{20/D} 1.5645 (lit.) | [2][4][7][8] |
| Flash Point | >230 °F (>110 °C) | [4][8] |
| CAS Number | 2472-22-2 | [1][6][7] |

Solubility Profile

The solubility of a compound is a critical parameter in drug development, influencing its formulation, bioavailability, and purification processes.

Table 2: Solubility of **6-Methoxy-2-tetralone**

| Solvent | Solubility | Source(s) |
|---------------------------|-----------------------------|---------------------|
| Water | Limited / Sparingly Soluble | [1] |
| Ethanol | Soluble | [1] |
| Acetone | Soluble | [1] |
| Dimethyl Sulfoxide (DMSO) | Soluble | [1] |
| Diethyl Ether | Soluble | |
| Dichloromethane | Soluble | |
| Chloroform | Soluble | [2] |

The presence of the polar ketone and methoxy groups allows for some interaction with polar solvents, while the aromatic ring and hydrocarbon backbone contribute to its solubility in common organic solvents.[\[1\]](#)

Stability and Storage

Understanding the stability of **6-Methoxy-2-tetralone** is essential for ensuring its integrity during storage and handling, as well as for predicting its shelf-life in formulations. The compound is generally stable under normal temperatures and pressures but requires specific conditions to prevent degradation.[\[1\]](#)

Table 3: Stability and Recommended Storage for **6-Methoxy-2-tetralone**

| Parameter | Information | Source(s) |
|---------------------|--|---|
| General Stability | Stable under normal temperatures and pressures. | [1] |
| Sensitivities | Air sensitive; Light-sensitive degradation should be avoided. | [1] [4] [7] |
| Incompatibilities | Strong oxidizing agents, strong acids, strong bases. | [1] |
| Storage Temperature | 2-8°C; Keep Cold; Store at ≤ -4 °C. | [1] [3] [4] [7] |
| Storage Conditions | Store in a cool, dry, well-ventilated area in tightly sealed containers. | [1] |

Experimental Protocols

Detailed methodologies are crucial for reproducible research. The following sections outline standard protocols for evaluating the solubility and stability of compounds like **6-Methoxy-2-tetralone**.

Protocol for Determining Solubility

This protocol describes a systematic approach to qualitatively and semi-quantitatively assess the solubility of **6-Methoxy-2-tetralone** in various solvents.

Objective: To determine the solubility profile of **6-Methoxy-2-tetralone** in water, aqueous acidic and basic solutions, and common organic solvents.

Materials:

- **6-Methoxy-2-tetralone**
- Deionized Water

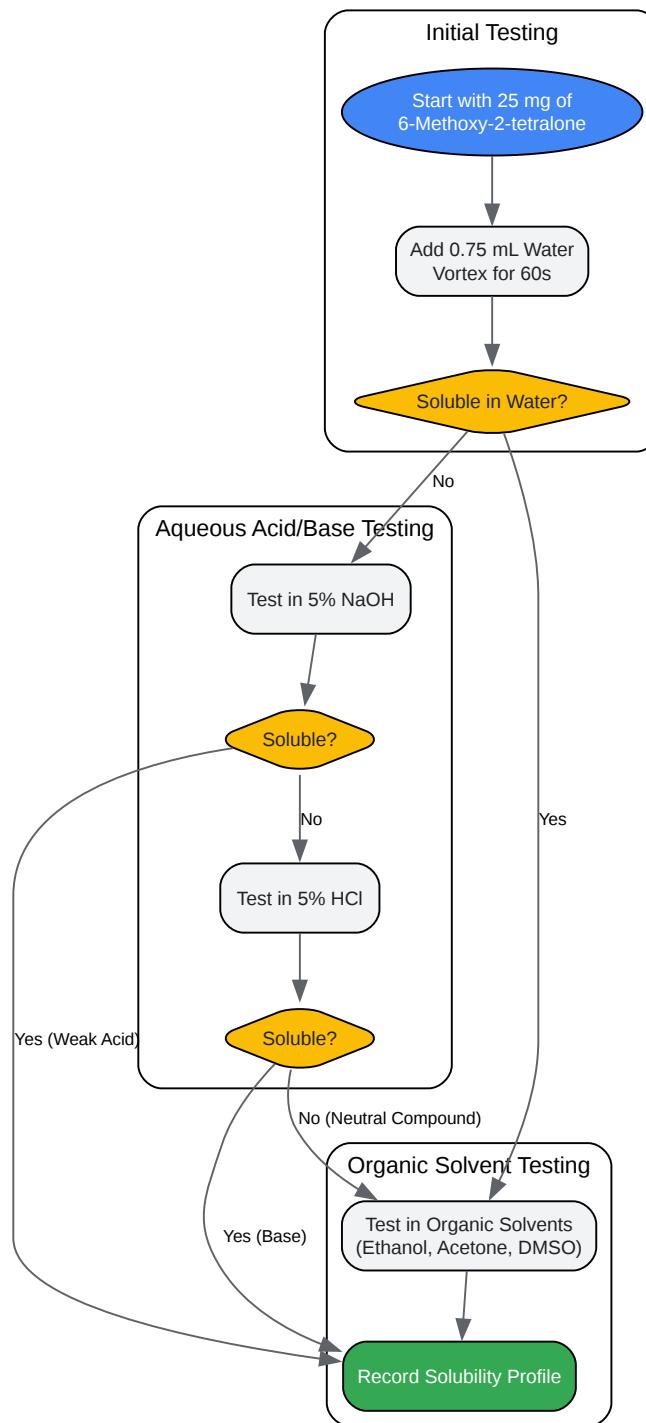
- 5% (w/v) Hydrochloric Acid (HCl)
- 5% (w/v) Sodium Hydroxide (NaOH)
- 5% (w/v) Sodium Bicarbonate (NaHCO₃)
- Ethanol, Acetone, Dimethyl Sulfoxide (DMSO)
- Vortex mixer, analytical balance, test tubes, spatulas

Procedure:

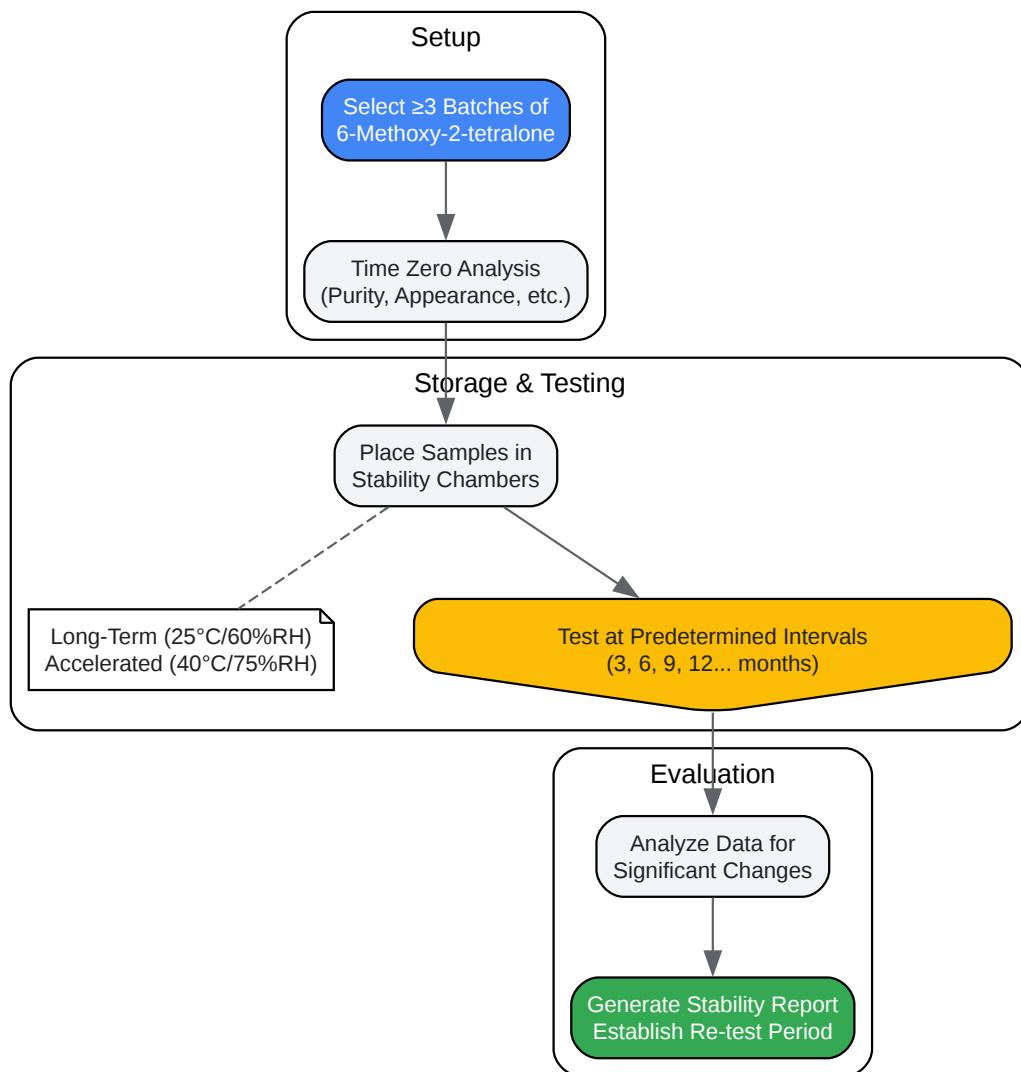
- Initial Solvent Screening (Qualitative):
 - Place approximately 25 mg of **6-Methoxy-2-tetralone** into a small test tube.[10]
 - Add 0.75 mL of the selected solvent (e.g., water) in small portions.[10]
 - After each addition, shake or vortex the tube vigorously for 60 seconds.[10][11]
 - Visually observe if the compound dissolves completely. Record as "soluble," "partially soluble," or "insoluble." [11]
- Water Solubility and pH Test:
 - Perform the test as described in step 1 using deionized water.
 - If the compound is water-soluble, test the resulting solution with litmus or a pH meter to determine if it is acidic, basic, or neutral.[12][13]
- Aqueous Acid/Base Solubility:
 - If the compound is insoluble in water, test its solubility in 5% HCl, 5% NaOH, and 5% NaHCO₃ sequentially, using fresh samples for each test.[10][12][13]
 - Solubility in 5% NaOH but not 5% NaHCO₃ suggests a weak organic acid.[13]
 - Solubility in 5% HCl indicates the presence of a basic group, such as an amine.[10][13]

- Organic Solvent Solubility:
 - Repeat the procedure from step 1 for each organic solvent (Ethanol, Acetone, DMSO).

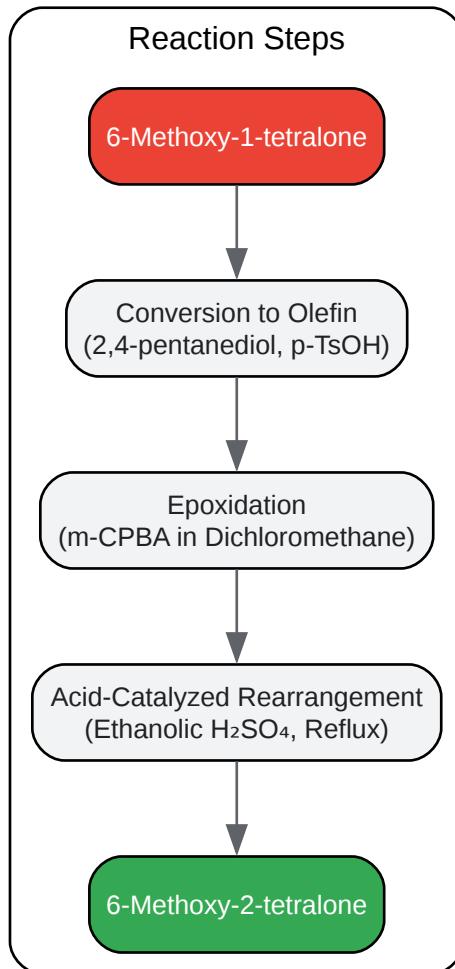
Solubility Determination Workflow



Pharmaceutical Stability Study Workflow



Synthesis of 6-Methoxy-2-tetralone

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